Technical Guide: Synthesis of 3-Hydroxy-4-methylbenzenesulfonic Acid

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Compound of Interest

Compound Name:	*3-Hydroxy-4-methylbenzenesulfonic acid*
CAS No.:	*7134-03-4*
Cat. No.:	*B3056424*

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Executive Summary & Strategic Analysis

3-Hydroxy-4-methylbenzenesulfonic acid (CAS: 7134-03-4), historically known as o-cresol-5-sulfonic acid, is a critical intermediate in the synthesis of azo dyes, pharmaceutical precursors, and specialized chelating agents.

For the synthetic chemist, this molecule presents a classic regiochemical challenge. Direct sulfonation of o-cresol (2-methylphenol) is dominated by the hydroxyl group's strong ortho/para directing effect, yielding primarily 4-hydroxy-3-methylbenzenesulfonic acid (sulfonation para to the -OH). To access the target isomer—where the sulfonic acid group is meta to the hydroxyl and para to the methyl group—an indirect pathway is required.

This guide details the Nitro-Route Strategy, a robust, self-validating protocol that leverages the reinforcing directing effects of the methyl and nitro groups in o-nitrotoluene to secure the correct substitution pattern before installing the hydroxyl functionality via diazotization.

Retrosynthetic Analysis & Pathway Logic

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The synthesis is designed to bypass the electronic bias of the phenol ring by introducing the hydroxyl group last.

- Target: **3-Hydroxy-4-methylbenzenesulfonic acid**.
- Disconnection: Hydroxyl group via Diazotization/Hydrolysis.
- Precursor: 3-Amino-4-methylbenzenesulfonic acid.
- Precursor: 3-Nitro-4-methylbenzenesulfonic acid.[1][2][3]
- Starting Material:o-Nitrotoluene (1-methyl-2-nitrobenzene).

Mechanistic Logic:

- Step 1 (Sulfonation): In o-nitrotoluene, the methyl group (activator) directs ortho/para. The nitro group (deactivator) directs meta. Position 4 (relative to methyl) is para to the methyl and meta to the nitro group. These effects reinforce each other, ensuring high regioselectivity for the 4-sulfonic acid.
- Step 2 (Reduction): Selective reduction of the nitro group to an amine.
- Step 3 (Substitution): Conversion of the amine to a phenol via the diazonium salt.

Pathway Visualization

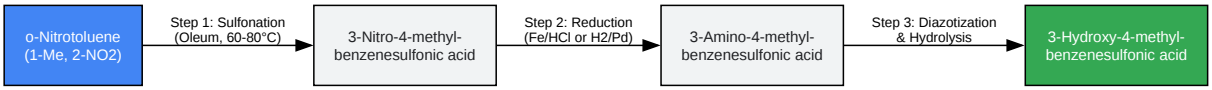

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Figure 1: Step-wise synthesis pathway designed to ensure regiochemical fidelity.

Detailed Experimental Protocols

Step 1: Regioselective Sulfonation

Objective: Synthesize 3-nitro-4-methylbenzenesulfonic acid.

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Reagents:

- o-Nitrotoluene (purity >98%)[1]
- Oleum (20% free SO_3) or Fuming Sulfuric Acid

Protocol:

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, thermometer, and dropping funnel. Ensure the system is dry.
- Addition: Charge 100 g of o-nitrotoluene into the flask. Heat gently to 50°C.
- Sulfonation: Slowly add 120 g of 20% Oleum dropwise over 60 minutes.
  - Critical Control Point: The reaction is exothermic. Maintain internal temperature between 60°C and 70°C. Do not exceed 80°C to prevent di-sulfonation or oxidative degradation.
- Digestion: After addition, maintain temperature at 70°C for 4 hours. Monitor reaction progress via TLC or HPLC until o-nitrotoluene is <1%.
- Quenching: Cool the reaction mass to 25°C. Pour the mixture slowly onto 500 g of crushed ice/water mixture with vigorous stirring.
- Isolation (Salting Out): Add saturated NaCl solution (brine) to the aqueous acid mixture. The sodium salt of 3-nitro-4-methylbenzenesulfonic acid will precipitate as pale yellow needles.[2]
- Filtration: Filter the solid and wash with ice-cold brine. Dry at 60°C.

Mechanism: Electrophilic Aromatic Substitution (

). The electrophile (

) attacks the position para to the methyl group, driven by the activation of the methyl and the meta-directing influence of the nitro group.

Step 2: Bechamp Reduction

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Objective: Convert the nitro group to an amino group to yield 3-amino-4-methylbenzenesulfonic acid.

Reagents:

- Iron powder (325 mesh)
- Hydrochloric acid (30%)
- Water[4][5]

Protocol:

- Slurry Preparation: In a reaction vessel, suspend 50 g of the nitro-sulfonate salt (from Step 1) in 200 mL of water.
- Activation: Add 2 mL of 30% HCl and heat to 90°C.
- Reduction: Add 40 g of Iron powder portion-wise over 1 hour.
  - Observation: The reaction mixture will turn dark/black (iron oxides). Ensure vigorous agitation to prevent settling.
- Completion: Reflux at 95-100°C for 3-5 hours. Monitor by the disappearance of the yellow nitro compound color or HPLC.
- Workup: Adjust pH to 8-9 using Sodium Carbonate (

) to precipitate iron salts. Filter the hot solution through a Celite pad to remove iron sludge.
- Crystallization: Acidify the clear filtrate with HCl to pH 2.0. The zwitterionic amino-sulfonic acid (3-amino-4-methylbenzenesulfonic acid) will precipitate upon cooling to 4°C.

Step 3: Diazotization and Hydrolysis

Objective: Convert the amino group to a hydroxyl group.

Reagents:

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- Sodium Nitrite (

)[5][6][7]
- Sulfuric Acid (

)
- Urea (scavenger)

Protocol:

- Diazotization:
  - Dissolve 20 g of 3-amino-4-methylbenzenesulfonic acid in 100 mL of 10%

    .
  - Cool to 0-5°C in an ice bath.
  - Add a solution of

    (7.5 g in 20 mL water) dropwise.
  - Trust Indicator: Maintain temperature <5°C. Test with starch-iodide paper (should turn blue instantly). Stir for 30 mins.
  - Add a spatula tip of Urea to destroy excess nitrous acid (until starch-iodide test is negative).
- Hydrolysis (The "Boiling" Step):
  - Prepare a separate vessel with 100 mL of 20%

    and heat to boiling (100°C).
  - Slowly add the cold diazonium salt solution into the boiling acid.
  - Observation: Nitrogen gas (

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) will evolve rapidly.

- Isolation:
  - Continue boiling for 15 minutes after addition is complete to ensure full conversion.
  - Cool the solution to room temperature.
  - Evaporate the solvent to reduce volume by 50%.
  - Cool to 0°C. The product, **3-Hydroxy-4-methylbenzenesulfonic acid**, crystallizes as a hygroscopic solid.

Process Data & Specifications

Quantitative Summary

Parameter	Step 1: Sulfonation	Step 2: Reduction	Step 3: Hydrolysis
Reaction Temp	60-70°C	95-100°C	0-5°C (Diazo) / 100°C (Hyd)
Time	4-5 Hours	3-5 Hours	1 Hour
Typical Yield	85-90%	80-85%	70-75%
Appearance	Yellow Needles (Na Salt)	White/Grey Powder	White/Off-white Solid
Key Impurity	o-Nitrotoluene (unreacted)	Azo-dimers (oxidative coupling)	Phenolic polymers (tars)

Characterization Data

- Molecular Weight: 188.20 g/mol
- Solubility: Highly soluble in water and ethanol; insoluble in non-polar solvents.
- 1H NMR (D_2O, 400 MHz):
  - 2.25 (s, 3H,

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)

- 7.10 (d, 1H,

  , ortho to

)
- 7.25 (dd, 1H,

  , meta to

)
- 7.40 (d, 1H,

  , ortho to

)
- Note: Shifts may vary slightly based on pH due to the zwitterionic nature.

Mechanistic Visualization

The following diagram illustrates the electronic directing effects that mandate the use of the nitro-route over direct cresol sulfonation.

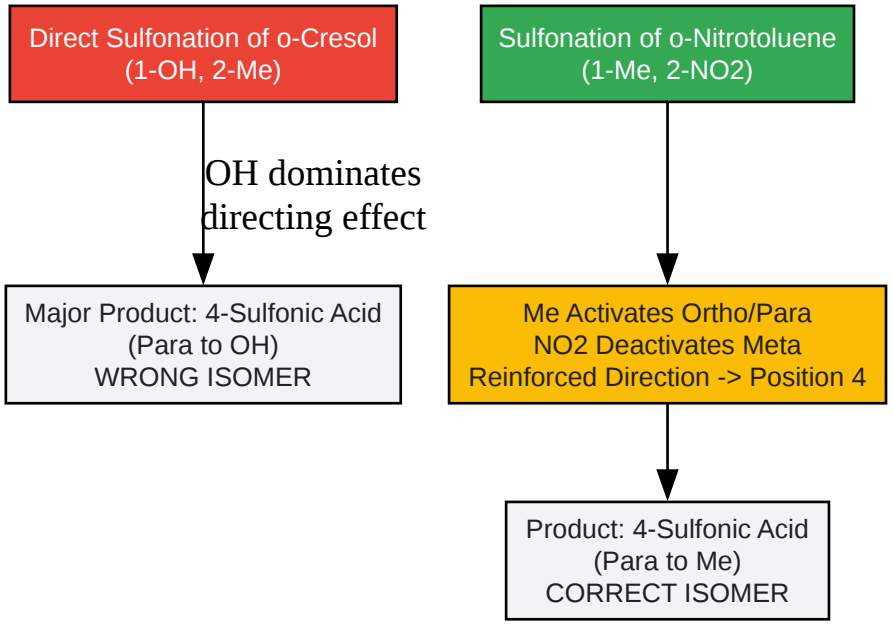

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Figure 2: Comparison of directing effects showing why direct sulfonation fails to yield the target isomer.

Safety & Handling (E-E-A-T)

- Oleum Hazard: Oleum reacts violently with water. Always have a neutralizing agent (lime or soda ash) nearby. In case of skin contact, wipe off excess acid before washing with water to prevent thermal burns from hydration energy.
- Diazonium Salts: Dry diazonium salts can be explosive. Never let the intermediate dry out; process the aqueous solution immediately into the hydrolysis step.
- Nitrous Fumes: The sulfonation and diazotization steps can release

  fumes. All operations must be conducted in a functioning fume hood.

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